

Gomisin L1: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Gomisin L1*

Cat. No.: *B203594*

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Introduction

Gomisin L1 is a dibenzocyclooctadiene lignan isolated from the fruits of *Schisandra chinensis* (Turcz.) Baill., a plant with a long history of use in traditional medicine across East Asia.^{[1][2]} Lignans from *Schisandra* berries are recognized for a variety of biological activities, including hepatoprotective and anticancer effects.^{[3][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of **Gomisin L1**, its biological activity with a focus on its anticancer effects, and detailed experimental protocols for its isolation and key biological assays.

Physical and Chemical Properties

Gomisin L1 is a structurally complex natural product. Its identity and purity have been confirmed through various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^{[3][5]} The purity of isolated **Gomisin L1** is typically reported to be greater than 95%.^[3]

General Properties

The fundamental physical and chemical characteristics of **Gomisin L1** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₆ O ₆	[2]
Molecular Weight	386.44 g/mol	[2]
CAS Number	82425-43-2	[6]
IUPAC Name	(9S,10R)-4,5,19-trimethoxy- 9,10-dimethyl-15,17- dioxatetracyclo[10.7.0.0 ^{2,7} .0 ^{14,1} 8]nonadeca- 1(19),2,4,6,12,14(18)-hexaen- 3-ol	[2]
Appearance	Powder	[7]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[6]

Spectral Data

The structure of **Gomisin L1** has been elucidated using NMR spectroscopy.[\[3\]](#) Specifically, ¹H-NMR and ¹³C-NMR spectra recorded in CDCl₃ at 400 MHz and 100 MHz, respectively, are used for its characterization.[\[3\]](#)

Biological Activity: Anticancer Effects

Gomisin L1 has demonstrated significant cytotoxic activity against human ovarian cancer cell lines, A2780 and SKOV3.[\[3\]](#) Its mechanism of action involves the induction of apoptosis, rather than cell-cycle arrest.[\[3\]](#)

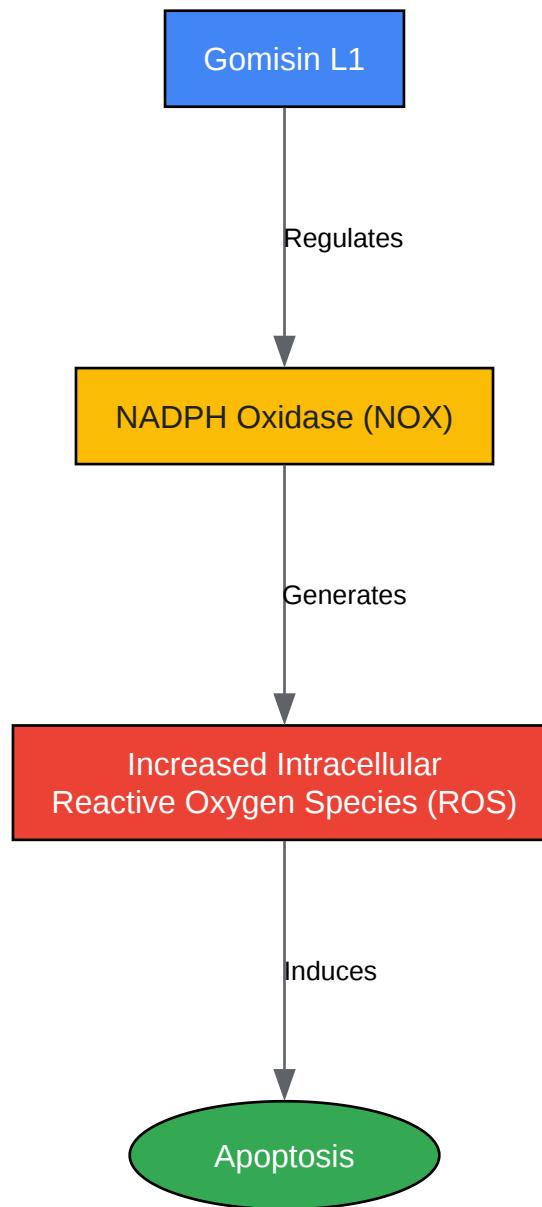
Cytotoxicity

The half-maximal inhibitory concentration (IC₅₀) values of **Gomisin L1** highlight its potent effects on ovarian cancer cells.

Cell Line	IC50 (µM)	Reference
A2780 (Ovarian Cancer)	21.92 ± 0.73	[3]
SKOV3 (Ovarian Cancer)	55.05 ± 4.55	[3]
A2780 (Ovarian Cancer)	39.06	[6]
Ishikawa (Endometrial Cancer)	74.16	[6]
HL-60 (Leukemia)	82.02	[3]
HeLa (Cervical Cancer)	166.19	[3]

Mechanism of Action: Induction of Apoptosis via ROS Production

The primary mechanism underlying the anticancer activity of **Gomisin L1** is the induction of apoptosis through the generation of intracellular Reactive Oxygen Species (ROS).^{[3][4]} This process is mediated by the regulation of NADPH oxidase (NOX).^[3] The accumulation of high levels of ROS acts as an early signal for apoptosis, leading to programmed cell death in cancer cells.^[3] The antioxidant N-acetyl cysteine has been shown to significantly negate the cell death induced by **Gomisin L1**, confirming the critical role of ROS in its mechanism.^{[3][4]}

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